

An In-depth Technical Guide to the Physicochemical Properties of 4-Morpholinobenzaldehyde

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Compound of Interest

Compound Name: 4-Morpholinobenzaldehyde

Cat. No.: B072404

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **4-Morpholinobenzaldehyde**, with the CAS number 1204-86-0, is an aromatic aldehyde that serves as a valuable building block in medicinal chemistry and organic synthesis. [1][2] Its structure, featuring a morpholine ring attached to a benzaldehyde group, imparts unique chemical reactivity and properties. [1][3] The electron-donating morpholino group and the reactive aldehyde functionality make it a versatile precursor for synthesizing a wide range of heterocyclic compounds and complex molecules. [2] This guide provides a comprehensive overview of its physicochemical properties, experimental protocols, and applications, tailored for professionals in research and drug development.

Core Physicochemical Properties

4-Morpholinobenzaldehyde is typically a white to light yellow or orange crystalline powder. [1] [3] It is stable under normal storage conditions, which recommend keeping it in a dark, dry, and sealed environment at room temperature. [4]

Table 1: Key Physicochemical Identifiers and Properties

Property	Value	Source
IUPAC Name	4-morpholin-4-ylbenzaldehyde	[5]
Synonyms	N-(4-Formylphenyl)morpholine, p-Morpholinobenzaldehyde	[1] [3] [6]
CAS Number	1204-86-0	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₂	[7] [8]
Molecular Weight	191.23 g/mol	[1] [7] [5]
Appearance	Light yellow to orange powder/crystal	[1] [7]
Melting Point	65-69 °C	[7] [9]
Boiling Point	365.5 ± 37.0 °C (Predicted)	[7] [8]
Density	1.2 ± 0.1 g/cm ³ (Predicted)	[8]
Solubility	Soluble in Methanol, Ethanol, Acetone; Sparingly soluble in water	[1] [7] [10]
pKa	1.87 ± 0.40 (Predicted)	[1] [7]
LogP	0.84	[5] [8]
Topological Polar Surface Area	29.5 Å ²	[1] [5]
Flash Point	174.9 ± 26.5 °C	[8]

| Refractive Index | 1.581 | [\[8\]](#) |

Spectral and Analytical Data

Spectroscopic data is crucial for the identification and characterization of **4-Morpholinobenzaldehyde**.

Table 2: Summary of Spectral Data

Analysis Type	Key Data Points	Source
¹ H NMR (400 MHz, CDCl ₃)	δ 9.73 (s, 1H), 7.70 (d, 2H), 6.85 (d, 2H), 3.78 (t, 4H), 3.27 (t, 4H)	[11]
¹³ C NMR (101 MHz, CDCl ₃)	δ 190.6, 155.2, 131.8, 127.6, 113.5, 66.5, 47.3	[11]
Mass Spectrometry (GC-MS)	m/z Top Peak: 133; 2nd Highest: 132; 3rd Highest: 191	[5]
FTIR (Technique: KBr)	Instrument: Bruker Tensor 27 FT-IR	[5]
ATR-IR (Technique: ATR-Neat)	Instrument: Bruker Tensor 27 FT-IR	[5]

| Raman Spectroscopy (FT-Raman) | Instrument: Bruker MultiRAM Stand Alone FT-Raman Spectrometer |[5] |

Experimental Protocols

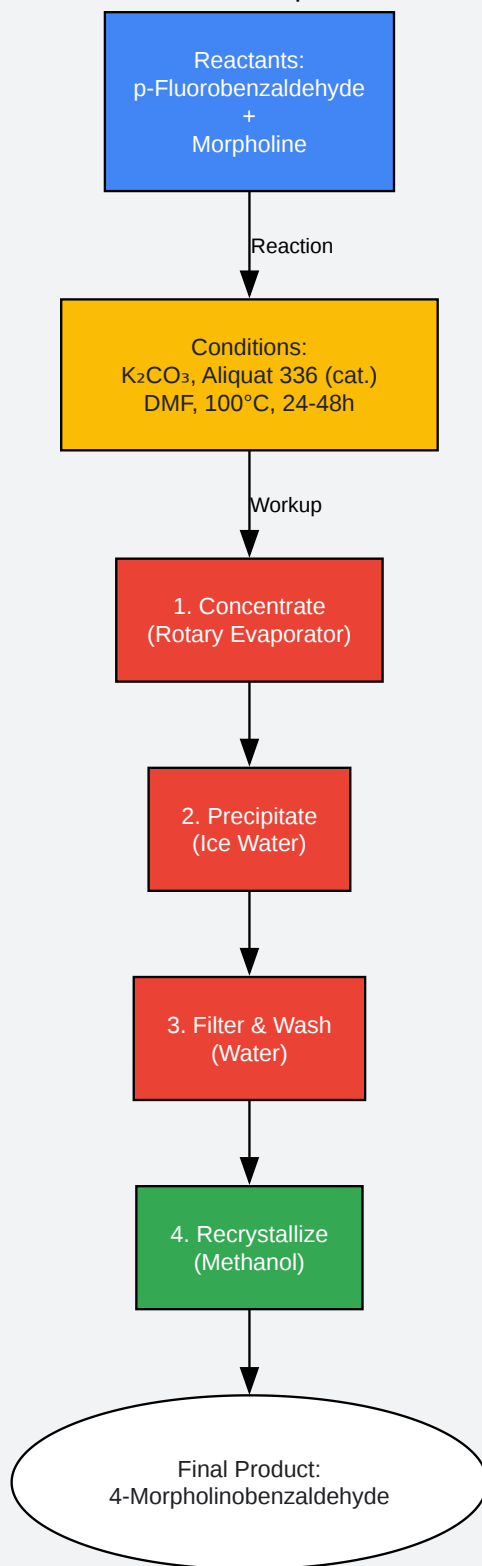
1. Synthesis of 4-Morpholinobenzaldehyde

A common and efficient method for synthesizing **4-Morpholinobenzaldehyde** involves the nucleophilic aromatic substitution of p-fluorobenzaldehyde with morpholine.[7][12]

- Reagents and Equipment:
 - p-Fluorobenzaldehyde (1.0 eq)
 - Morpholine (1.5 eq)
 - Anhydrous Potassium Carbonate (K₂CO₃)
 - N,N-dimethylformamide (DMF)
 - Aliquat 336 (catalyst)

- Dry round-bottom flask with reflux condenser
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Procedure:
 - To a dry reaction flask, add p-fluorobenzaldehyde (0.200 mol), morpholine (0.300 mol), anhydrous potassium carbonate (40.0 g), and a catalytic amount of Aliquat 336 to 300 mL of DMF.[\[7\]](#)[\[12\]](#)
 - Heat the reaction mixture to 100°C and stir at reflux for 24-48 hours.[\[7\]](#)[\[11\]](#)[\[12\]](#)
 - After the reaction is complete (monitored by TLC or GC-MS), cool the mixture to room temperature.
 - Concentrate the mixture to dryness under reduced pressure using a rotary evaporator.[\[7\]](#)[\[12\]](#)
 - Pour the resulting concentrate slowly into ice water and allow it to stand overnight to precipitate the product.[\[7\]](#)[\[12\]](#)
 - Collect the solid precipitate by filtration and wash it thoroughly with water.[\[7\]](#)[\[12\]](#)
 - Recrystallize the crude product from methanol to yield pure **4-Morpholinobenzaldehyde** as yellow crystals.[\[7\]](#)[\[12\]](#)

Synthesis Workflow of 4-Morpholinobenzaldehyde

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Synthesis Workflow

2. Analytical Characterization

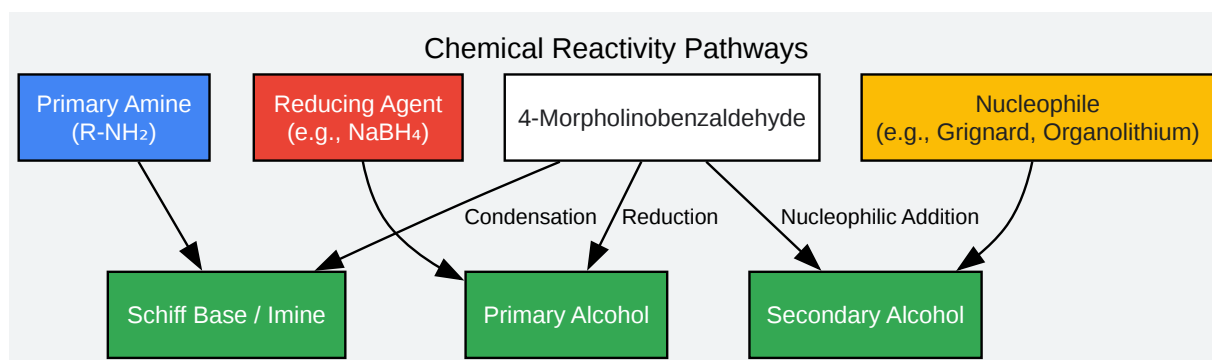
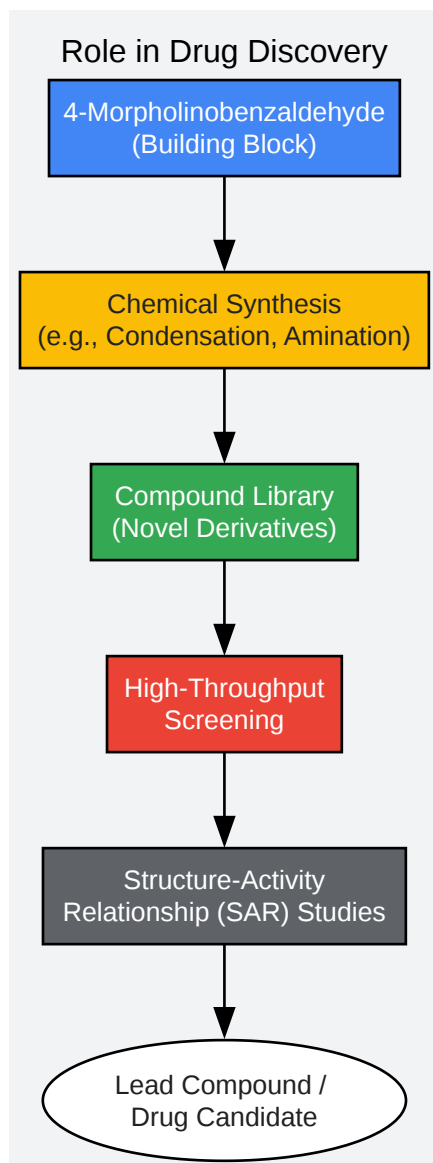
The identity and purity of the synthesized compound are confirmed using various spectroscopic techniques as listed in Table 2.

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectra are recorded on spectrometers (e.g., 400 MHz) using a deuterated solvent like CDCl_3 .^[11] The chemical shifts (δ) and coupling constants confirm the molecular structure.
- Mass Spectrometry (MS): GC-MS analysis is used to determine the molecular weight and fragmentation pattern, confirming the compound's identity.^[5]
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra are obtained using instruments like the Bruker Tensor 27 to identify characteristic functional groups, such as the aldehyde $\text{C}=\text{O}$ stretch.^[5]

Applications in Research and Drug Development

4-Morpholinobenzaldehyde is a key intermediate in the synthesis of diverse biologically active molecules.^{[1][2]}

- Pharmaceutical Synthesis: It is a building block for various pharmaceuticals, including potential treatments for neurological disorders and cancer.^{[1][2]} The morpholine moiety is often incorporated into drug candidates to improve properties like solubility and metabolic stability.^[2]
- Enzyme Inhibition: It has been used to develop inhibitors of aldehyde dehydrogenases (ALDHs), enzymes that are often overexpressed in tumor cells, making them a therapeutic target.^[2]
- Chemical Probe and Ligand Synthesis: The compound is used to prepare Schiff bases, coumarin-based chalcones, and Ru(II) polypyridine complexes for various research applications.^{[1][7]}
- Biological Activity: Studies have indicated that derivatives of **4-Morpholinobenzaldehyde** possess antimicrobial, antifungal, and anticancer properties, prompting further investigation into its potential therapeutic applications.^[1]



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